

# A Technical Guide to Norflurazon-13C,d3: Structure, Properties, and Application

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Norflurazon-13C,d3

Cat. No.: B13439323

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This technical guide provides an in-depth overview of **Norflurazon-13C,d3**, an isotopically labeled form of the herbicide Norflurazon. Designed for researchers, scientists, and drug development professionals, this document details its chemical structure, physicochemical properties, and its primary application as an internal standard in analytical methodologies.

## Core Chemical Properties

**Norflurazon-13C,d3** is a stable isotope-labeled version of Norflurazon, a pre-emergence herbicide. The labeling with Carbon-13 and deuterium atoms makes it an ideal internal standard for quantitative analysis of Norflurazon in various matrices, particularly in studies utilizing mass spectrometry. The physical and chemical properties of **Norflurazon-13C,d3** are summarized in Table 1, with data for the unlabeled Norflurazon provided for comparison.

Property	Norflurazon-13C,d3	Norflurazon (unlabeled)
CAS Number	1346603-47-1[1][2][3]	27314-13-2[1][4]
Molecular Formula	C <sub>11</sub> <sup>13</sup> CH <sub>6</sub> D <sub>3</sub> ClF <sub>3</sub> N <sub>3</sub> O	C <sub>12</sub> H <sub>9</sub> ClF <sub>3</sub> N <sub>3</sub> O
Molecular Weight	307.68 g/mol	303.67 g/mol
Accurate Mass	307.0608	303.0386241 Da
Synonyms	4-Chloro-5-(methylamino-13C,d3)-2-[3-(trifluoromethyl)phenyl]-3(2H)-pyridazinone	4-chloro-5-(methylamino)-2-[3-(trifluoromethyl)phenyl]pyridazin-3-one
InChI	InChI=1S/C12H9ClF3N3O/c1-17-9-6-18-19(11(20)10(9)13)8-4-2-3-7(5-8)12(14,15)16/h2-6,17H,1H3/i1+1D3	InChI=1S/C12H9ClF3N3O/c1-17-9-6-18-19(11(20)10(9)13)8-4-2-3-7(5-8)12(14,15)16/h2-6,17H,1H3
SMILES	C1C1=C(N--INVALID-LINK--([2H]))C=NN(C2=CC=CC(C(F)(F)F)=C2)C1=O	CNC1=C(C(=O)N(N=C1)C2=C(C=CC(=C2)C(F)(F)F)Cl

## Chemical Structure of Norflurazon-13C,d3

The chemical structure of **Norflurazon-13C,d3** is depicted below, highlighting the positions of the isotopic labels.



## Mechanism of Action: Inhibition of Carotenoid Biosynthesis

Norflurazon acts as a bleaching herbicide by inhibiting the carotenoid biosynthesis pathway. Specifically, it targets and inhibits the enzyme phytoene desaturase (PDS). This enzyme is critical for converting phytoene into  $\zeta$ -carotene, a precursor for colored carotenoids. The inhibition of PDS leads to an accumulation of phytoene and a depletion of downstream carotenoids. These carotenoids are essential for protecting chlorophyll from photo-oxidation. Without them, chlorophyll is rapidly degraded by light, leading to the characteristic bleaching of the plant tissue.

The signaling pathway below illustrates the point of inhibition by Norflurazon.



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Caption: Norflurazon inhibits phytoene desaturase in the carotenoid pathway.

## Experimental Protocols: Use as an Internal Standard

Due to its structural similarity and mass difference, **Norflurazon-13C,d3** is an excellent internal standard for the quantification of Norflurazon in environmental and biological samples. The general workflow for such an analysis using liquid chromatography-mass spectrometry (LC-MS) is outlined below.

### 1. Sample Preparation:

- A known amount of **Norflurazon-13C,d3** is spiked into the sample (e.g., soil extract, water sample, or tissue homogenate) before extraction.

- The sample is then subjected to an extraction procedure (e.g., solid-phase extraction or liquid-liquid extraction) to isolate the analyte and the internal standard.
- The extract is concentrated and reconstituted in a suitable solvent for LC-MS analysis.

## 2. LC-MS Analysis:

- The extract is injected into an LC system for chromatographic separation of Norflurazon from other matrix components.
- The eluent from the LC is introduced into a mass spectrometer, typically a triple quadrupole instrument, for detection and quantification.
- The mass spectrometer is operated in multiple reaction monitoring (MRM) mode, with specific precursor-to-product ion transitions monitored for both Norflurazon and **Norflurazon-13C,d3**.

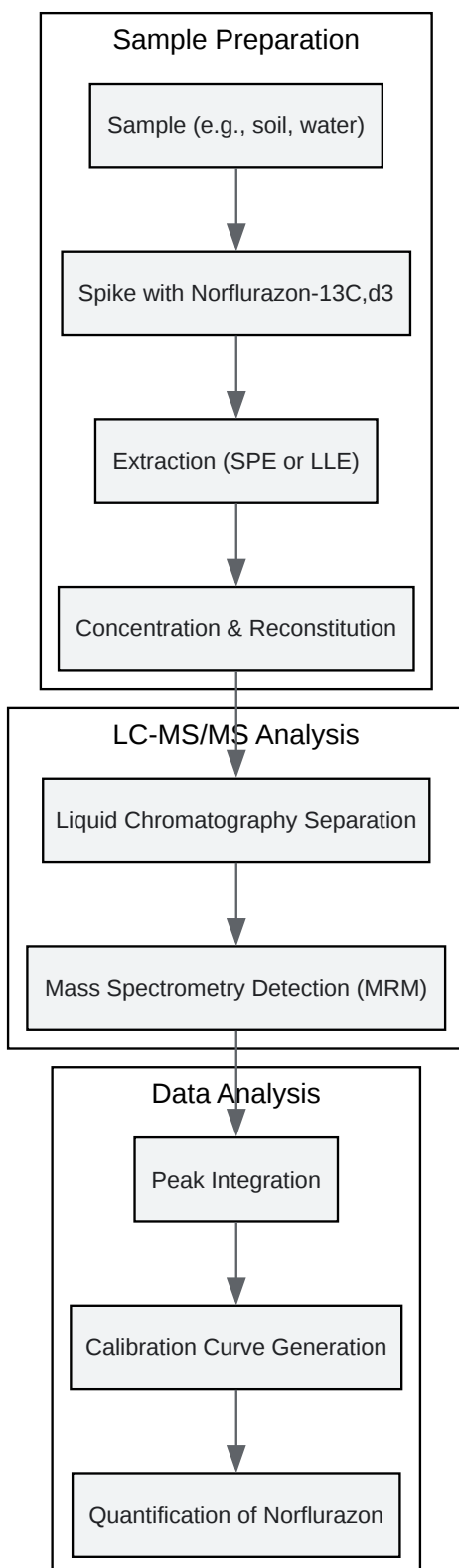
## 3. Quantification:

- A calibration curve is generated by analyzing a series of standards containing known concentrations of Norflurazon and a constant concentration of **Norflurazon-13C,d3**.
- The ratio of the peak area of Norflurazon to the peak area of **Norflurazon-13C,d3** is plotted against the concentration of Norflurazon.
- The concentration of Norflurazon in the unknown sample is then determined by calculating the peak area ratio in the sample and interpolating from the calibration curve.

The use of an isotopically labeled internal standard like **Norflurazon-13C,d3** corrects for variations in extraction efficiency, matrix effects, and instrument response, leading to highly accurate and precise quantification.

## Experimental Workflow Diagram

The following diagram illustrates a typical experimental workflow for the quantitative analysis of Norflurazon using **Norflurazon-13C,d3** as an internal standard.



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Caption: Workflow for Norflurazon analysis using a labeled internal standard.

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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